

Dhodh-IN-15: A Technical Guide to a Dihydroorotate Dehydrogenase Inhibitor

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Compound of Interest

Compound Name: Dhodh-IN-15

Cat. No.: B12424948

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Abstract

Dhodh-IN-15 is a synthetic, small-molecule inhibitor of dihydroorotate dehydrogenase (DHODH), the fourth and rate-limiting enzyme in the de novo pyrimidine biosynthesis pathway. As a hydroxyfuran analog of A771726, the active metabolite of leflunomide, **Dhodh-IN-15** holds potential as a research tool for studying the roles of pyrimidine metabolism in various pathological conditions. Its mechanism of action, centered on the depletion of the pyrimidine pool, suggests therapeutic possibilities in diseases characterized by rapid cell proliferation, such as rheumatoid arthritis, cancer, and viral infections. This document provides a comprehensive overview of the known functions, experimental protocols, and relevant signaling pathways associated with **Dhodh-IN-15** and the broader class of DHODH inhibitors.

Core Function and Mechanism of Action

Dhodh-IN-15 functions as an inhibitor of the mitochondrial enzyme dihydroorotate dehydrogenase (DHODH).^{[1][2]} This enzyme is critical for the de novo synthesis of pyrimidines, which are essential building blocks for DNA and RNA.^[3] By blocking DHODH, **Dhodh-IN-15** depletes the cellular pool of pyrimidines, thereby arresting the proliferation of rapidly dividing cells that are highly dependent on this synthesis pathway.^{[3][4]}

The primary molecular target of **Dhodh-IN-15** is DHODH. The inhibitory activity of **Dhodh-IN-15** against rat liver DHODH has been quantified, as detailed in the table below.

Compound	Target	IC50	Source
Dhodh-IN-15	Rat Liver DHODH	11 μ M	[2]

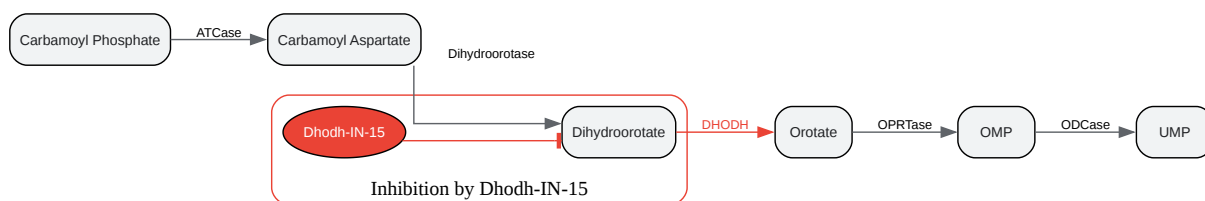
Note: Further quantitative data on the efficacy of **Dhodh-IN-15** in specific cell lines (e.g., EC50 for cell proliferation) and in vivo models are not readily available in the public scientific literature. The biological effects described in subsequent sections are based on the known mechanism of DHODH inhibition and studies with other well-characterized DHODH inhibitors.

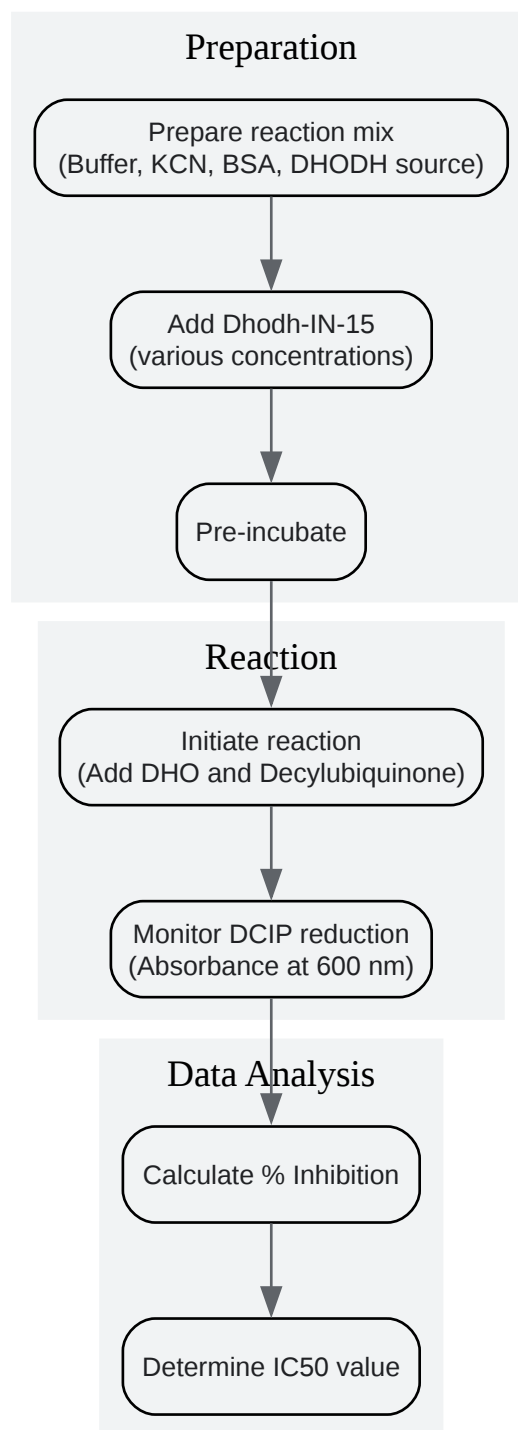
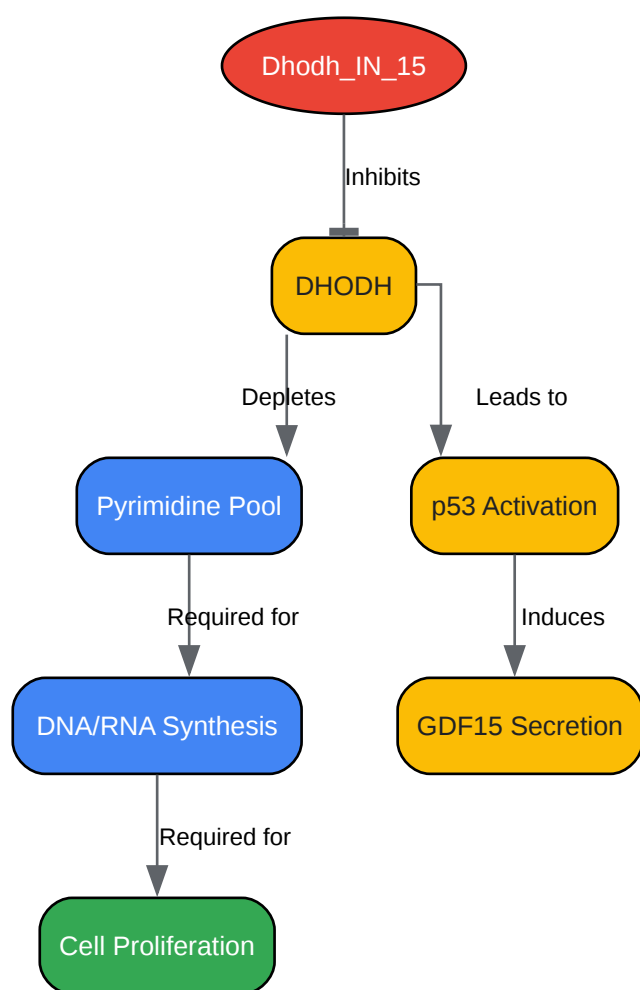
Signaling Pathways and Cellular Consequences of DHODH Inhibition

The inhibition of DHODH by compounds like **Dhodh-IN-15** initiates a cascade of cellular events stemming from pyrimidine depletion. These effects are particularly pronounced in rapidly proliferating cells, such as activated lymphocytes and cancer cells.[\[4\]](#)

The De Novo Pyrimidine Biosynthesis Pathway

Dhodh-IN-15 intervenes at a critical step in the de novo pyrimidine biosynthesis pathway, which is essential for the production of uridine monophosphate (UMP), a precursor for all other pyrimidines.





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